

Essential Safety and Logistical Information for Handling TG 100713

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Compound of Interest

Compound Name: TG 100713

Cat. No.: B1684652

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the phosphoinositide 3-kinase (PI3K) inhibitor, **TG 100713**. Adherence to these guidelines is essential for personal safety and maintaining a secure laboratory environment.

Compound Identification and Hazards:

Property	Value
Chemical Name	TG 100713
CAS Number	925705-73-3[1]
Molecular Formula	C12H10N6O[1]
Molecular Weight	254.25 g/mol [1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[1]
Signal Word	Warning[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **TG 100713**. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended. Double gloving (chemotherapy-grade) is best practice when handling the compound.[2] Gloves should be inspected for tears or punctures before and during use.
Eye Protection	Safety glasses or goggles	Must include side shields to protect against splashes.[2][3]
Body Protection	Laboratory coat or gown	A disposable gown is preferred to prevent contamination of personal clothing.[2] If a reusable lab coat is used, it must be professionally laundered.
Respiratory Protection	Respirator	An N95 respirator or higher should be used when handling the powdered form of the compound to avoid inhalation of dust.[2]
Face Protection	Face shield	A face shield should be worn in addition to safety glasses or goggles when there is a significant risk of splashes or sprays.[2]

Operational Plan for Safe Handling

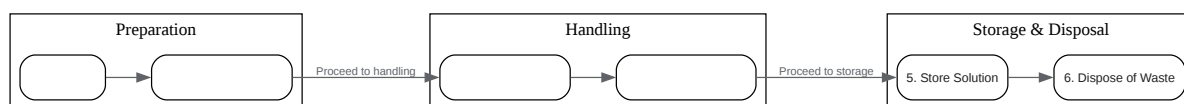
A systematic approach to handling **TG 100713** is critical to minimize exposure risk.

Engineering Controls:

- All work with powdered **TG 100713** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a biological safety cabinet.[2][3]
- An eyewash station and safety shower must be readily accessible.[3]

Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by laying down a disposable absorbent bench protector to contain any potential spills.[2]
- Weighing: Use a dedicated and calibrated scale for weighing the powdered compound.
- Dissolving: When dissolving the compound, add the solvent slowly to the powder to prevent splashing.[2] Information on solubility in various solvents is critical for preparing stock solutions.
- Storage: **TG 100713** should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1] The recommended storage temperature is 4°C.[1] For stock solutions, it is recommended to store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[4]



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Figure 1. A streamlined workflow for the safe handling of **TG 100713**.

Disposal Plan

The disposal of **TG 100713** and any contaminated materials must be managed as hazardous chemical waste. Adherence to institutional, local, and national regulations is mandatory.

Waste Segregation and Collection:

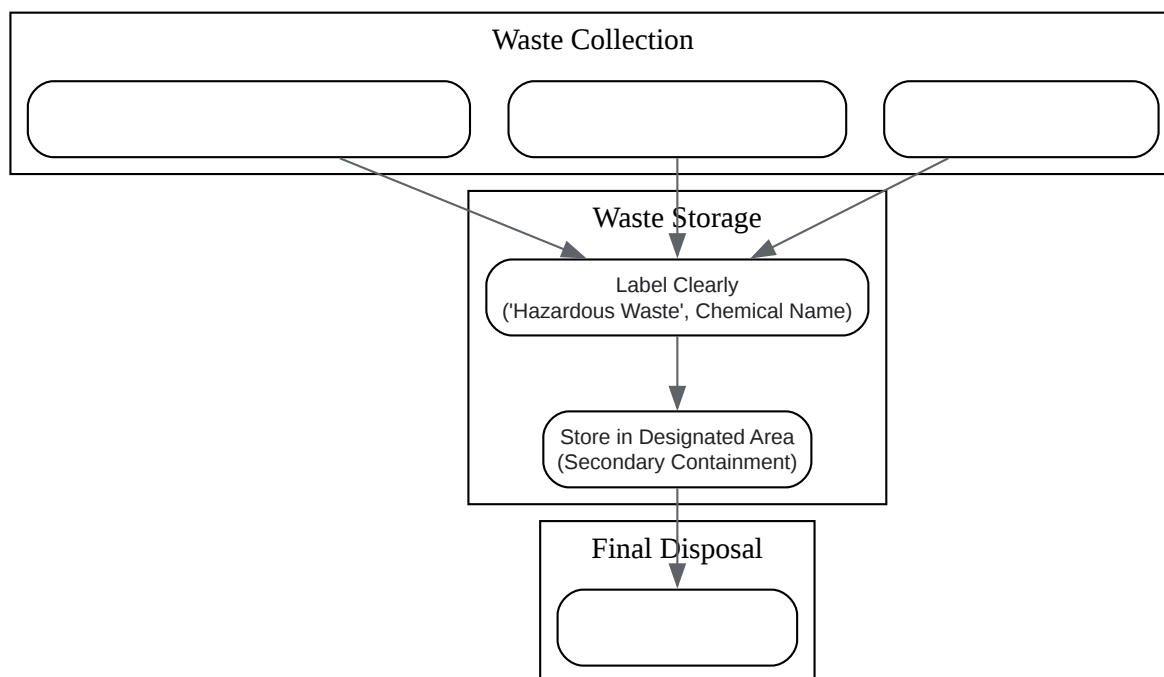
- Solid Waste: Unused or expired **TG 100713** powder should be collected in its original container or a clearly labeled, sealed waste container.[3] All disposables that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated, sealed hazardous waste bag or container.[3]
- Liquid Waste: Solutions containing **TG 100713** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.[3] Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[3]
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste.[5] For highly toxic chemicals, it is recommended to collect the first three rinses.[5]

Labeling and Storage of Waste:

- All waste containers must be accurately and clearly labeled with "Hazardous Waste," the full chemical name "**TG 100713**," and any solvents used.[3][5]
- Store waste containers in a designated satellite accumulation area within the laboratory, ensuring containers are kept closed except when adding waste.[3]
- Use secondary containment for liquid hazardous waste to prevent spills.[5]

Waste Pickup:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.[3][5] Never dispose of **TG 100713** down the drain or in regular trash.[3][5]



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Figure 2. A logical flow for the proper disposal of **TG 100713** waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. benchchem.com [benchchem.com]

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